

Application Notes and Protocols for 3-Methyl-1-phenylbutan-2-ol

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Compound of Interest

Compound Name: 3-Methyl-1-phenylbutan-2-ol

Cat. No.: B1194085

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed procedures for the safe handling and storage of **3-Methyl-1-phenylbutan-2-ol** (CAS No: 705-58-8). The information compiled is intended to ensure the safety of laboratory personnel and the integrity of the chemical substance.

Chemical and Physical Properties

3-Methyl-1-phenylbutan-2-ol is an aromatic alcohol. While it is utilized in the fragrance industry, it is imperative to handle it with care in a laboratory setting. A summary of its known and predicted properties is presented below. Note that there is conflicting information regarding its hazard classification. While many sources do not classify it as hazardous under the Globally Harmonized System (GHS), some suppliers provide specific hazard statements. Therefore, it is prudent to handle this chemical with caution, adhering to the more stringent safety recommendations.

Table 1: Physical and Chemical Properties of **3-Methyl-1-phenylbutan-2-ol**

Property	Value	Source
Molecular Formula	C ₁₁ H ₁₆ O	[1] [2]
Molecular Weight	164.24 g/mol	[2]
CAS Number	705-58-8	[1] [2]
Appearance	Liquid (Physical form)	Sigma-Aldrich
Boiling Point	Data not available	
Flash Point	Data not available	
Signal Word	Warning	Sigma-Aldrich
Hazard Statements	H227 (Combustible liquid), H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)	Sigma-Aldrich

Note: The hazard information is based on a supplier's safety data sheet and represents the most conservative approach to handling. Other sources have reported that this chemical does not meet GHS hazard criteria.

Experimental Protocols

Personal Protective Equipment (PPE)

A fundamental aspect of laboratory safety is the consistent and correct use of PPE.

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory to protect against splashes.
- **Hand Protection:** Chemically resistant gloves, such as nitrile or neoprene, should be worn. Inspect gloves for any signs of degradation or perforation before use.
- **Body Protection:** A laboratory coat must be worn at all times. For procedures with a higher risk of splashing, a chemically resistant apron is recommended.

- Respiratory Protection: If working outside of a fume hood or with heated material where vapors may be generated, a NIOSH-approved respirator with an organic vapor cartridge is advised.

Handling Procedures

- Ventilation: Always handle **3-Methyl-1-phenylbutan-2-ol** in a well-ventilated area. A chemical fume hood is the preferred location for all manipulations.
- Avoiding Ignition Sources: Although a specific flash point is not readily available, the "combustible liquid" classification necessitates the avoidance of open flames, hot surfaces, and sparks in the handling area.
- Transfers: When transferring the liquid, use appropriate tools such as pipettes or graduated cylinders to minimize spills. For larger quantities, ensure proper grounding and bonding to prevent static discharge.
- Hygiene: Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn. Do not eat, drink, or smoke in the laboratory.

Storage Procedures

Proper storage is crucial for maintaining the chemical's stability and for the safety of the laboratory environment.

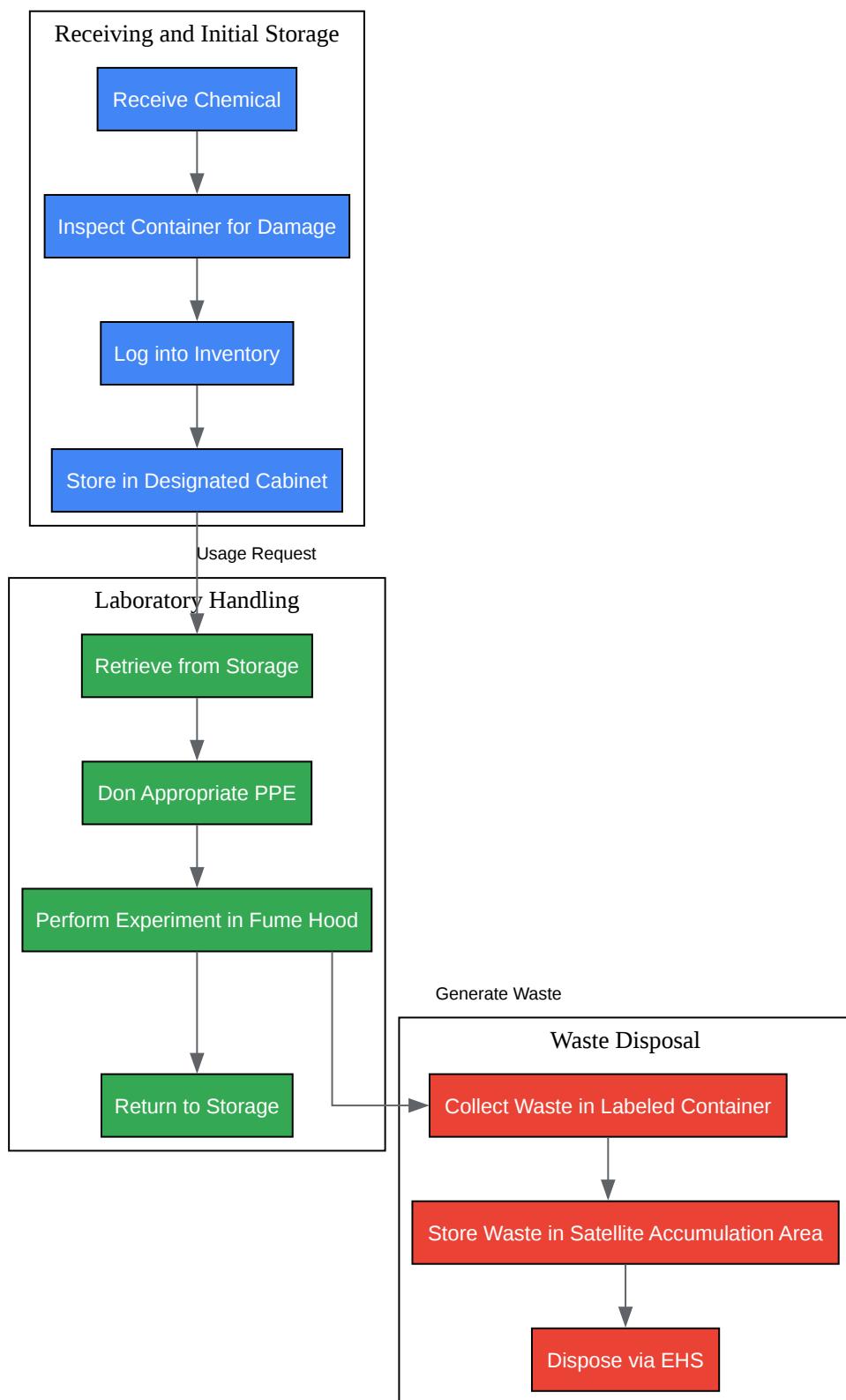
- Container: Store in a tightly sealed, original, or appropriately labeled container.
- Location: Keep in a cool, dry, and well-ventilated area designated for the storage of chemicals.
- Incompatibilities: Store away from strong oxidizing agents, strong acids, and strong bases.
- Temperature: Store at ambient room temperature, away from direct sunlight and heat sources.

Spill and Waste Disposal

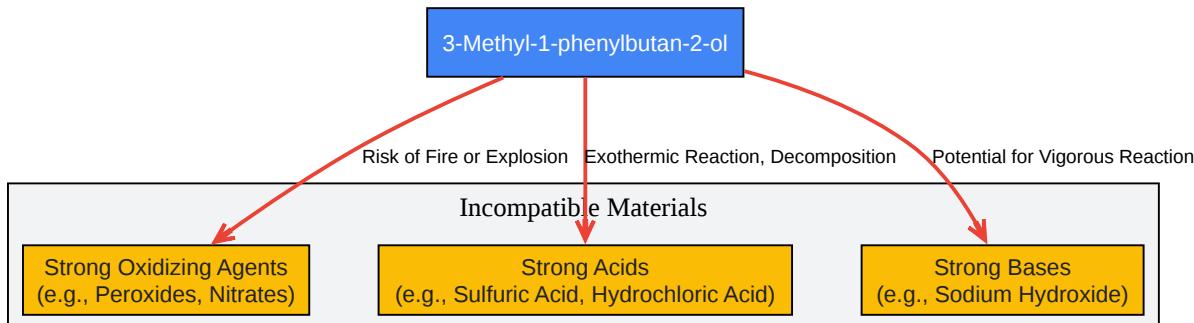
- Small Spills: For minor spills, absorb the liquid with an inert material (e.g., vermiculite, sand, or earth). Place the contaminated material in a sealed container for chemical waste disposal. Ventilate the area of the spill.
- Large Spills: In the event of a large spill, evacuate the area immediately and alert the appropriate safety personnel.
- Waste Disposal: Dispose of waste **3-Methyl-1-phenylbutan-2-ol** and any contaminated materials in accordance with local, state, and federal regulations. Do not pour down the drain.

Visualized Workflows and Relationships

To further clarify the procedures and logical connections, the following diagrams are provided.

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Caption: Workflow for the safe handling and storage of **3-Methyl-1-phenylbutan-2-ol**.



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